

An In-depth Technical Guide to the Physical Properties of Ethanesulfonic Acid

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Compound of Interest

Compound Name: *Ethanesulfonic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of liquid **ethanesulfonic acid**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, formulation, and synthesis applications. This document summarizes key quantitative data in accessible tables, details common experimental methodologies for property determination, and includes a workflow diagram for laboratory-based physical property characterization.

Core Physical and Chemical Properties

Ethanesulfonic acid (CAS No: 594-45-6), with the chemical formula $\text{CH}_3\text{CH}_2\text{SO}_3\text{H}$, is a strong organic acid.^{[1][2][3]} It presents as a colorless to yellow or brown liquid and is known for its high solubility in water.^{[4][5][6][7]}

Summary of Quantitative Data

The following tables summarize the key physical properties of **ethanesulfonic acid**, compiled from various literature sources.

Property	Value	Notes
Molecular Formula	C ₂ H ₆ O ₃ S	[1][4]
Molar Mass	110.13 g/mol	[1]
Appearance	Colorless to yellow or brown liquid	[4][5][7]
Melting Point	-17 °C (256 K; 1 °F)	[1][4][5]
Boiling Point	122-123 °C at 0.01 mmHg 136-140 °C at 3 hPa 140 °C at 2 mmHg	Boiling point is pressure-dependent.[1][8][9]
Density	1.34 - 1.35 g/mL at 20-25 °C	[1][4][5][9]
Refractive Index	n _{20/D} 1.4325 - 1.4355	Measured at 20°C using the sodium D-line.[4][5][10]
Flash Point	>110 °C (>230 °F)	[5][11]
Acidity (pKa)	-1.68	[1]

Solubility Profile

Solvent	Solubility	Notes
Water	Soluble	Highly soluble due to the polar sulfonic acid group forming hydrogen bonds with water.[6] The solubility increases with temperature.[6]
Organic Solvents	Soluble in some polar organic solvents. Less soluble in non-polar organic solvents.	Specific solubility data in various organic solvents is less commonly reported.

Experimental Protocols for Property Determination

The following sections outline the general experimental methodologies used to determine the key physical properties of liquid samples like **ethanesulfonic acid**.

Melting Point Determination

The melting point of a substance that is liquid at room temperature is more accurately described as its freezing point. The determination of this property for **ethanesulfonic acid**, which melts at -17°C , requires a controlled cooling apparatus.

Methodology: Capillary Method with Cooling

- **Sample Preparation:** A small, dry sample of **ethanesulfonic acid** is introduced into a capillary tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer or a digital temperature probe. This assembly is then placed in a cooling bath (e.g., a mixture of dry ice and acetone or a cryostat).
- **Cooling and Observation:** The bath is cooled slowly and stirred continuously to ensure uniform temperature distribution. The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. This range represents the freezing/melting point.
- **Heating for Melting Point:** To confirm, the solidified sample is then slowly warmed, and the temperature range over which it melts is observed. For a pure substance, the melting and freezing points should be very close.

Boiling Point Determination

Due to its high boiling point at atmospheric pressure, the boiling point of **ethanesulfonic acid** is typically determined under reduced pressure to prevent decomposition.

Methodology: Micro-Boiling Point in a Thiele Tube under Vacuum

- **Sample Preparation:** A small amount of **ethanesulfonic acid** (a few microliters) is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the sample tube.
- **Apparatus Setup:** The sample tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). The Thiele tube is connected to a vacuum source.

- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises and the pressure is reduced, a stream of bubbles will emerge from the inverted capillary tube.
- **Temperature Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops, and the liquid is drawn back into the capillary tube. The pressure at which this occurs is also recorded.

Density Determination

The density of liquid **ethanesulfonic acid** can be accurately measured using a pycnometer or a digital density meter.

Methodology: Pycnometer Method

- **Calibration:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Measurement:** The pycnometer is filled with **ethanesulfonic acid**, ensuring no air bubbles are trapped. The filled pycnometer is then brought to a constant temperature (e.g., 25°C) in a water bath.
- **Weighing:** The pycnometer filled with the acid is weighed again.
- **Calculation:** The mass of the **ethanesulfonic acid** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the acid by the known volume of the pycnometer.

Refractive Index Determination

The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Methodology: Abbe Refractometer

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **ethanesulfonic acid** are placed on the prism of the refractometer.

- **Measurement:** The prism is closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

Solubility Determination

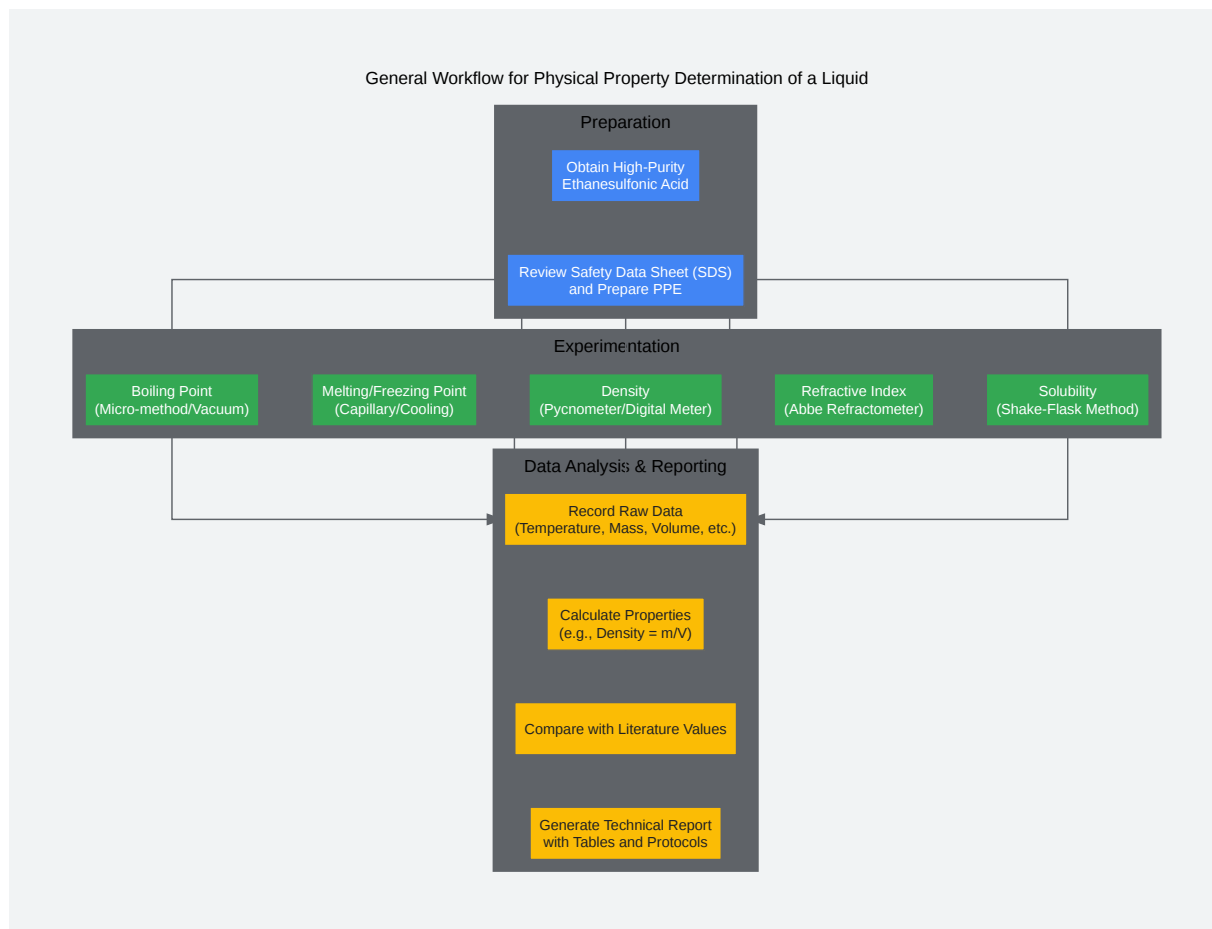
The solubility of **ethanesulfonic acid** in various solvents can be determined by the saturation method.

Methodology: Saturation Shake-Flask Method

- **Sample Preparation:** An excess amount of **ethanesulfonic acid** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The undissolved acid is allowed to settle, or the solution is filtered or centrifuged to separate the saturated solution from the excess solid.
- **Analysis:** The concentration of **ethanesulfonic acid** in the saturated solution is determined using a suitable analytical technique, such as titration with a standard base or high-performance liquid chromatography (HPLC). The solubility is then expressed as mass of solute per volume or mass of solvent.

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid chemical like **ethanesulfonic acid**.



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